Comprehensive Guide to Phenylethyl-Sulfanyl Purines: SAR, Efficacy, and Comparative Analysis

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Compound of Interest

Compound Name:	*6-[(2-phenylethyl)sulfanyl]-9H-purine*
CAS No.:	*5443-90-3*
Cat. No.:	*B15377871*

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Target Audience: Researchers, scientists, and drug development professionals Content Focus: Structure-Activity Relationship (SAR), Mechanistic Profiling, and Comparative Efficacy

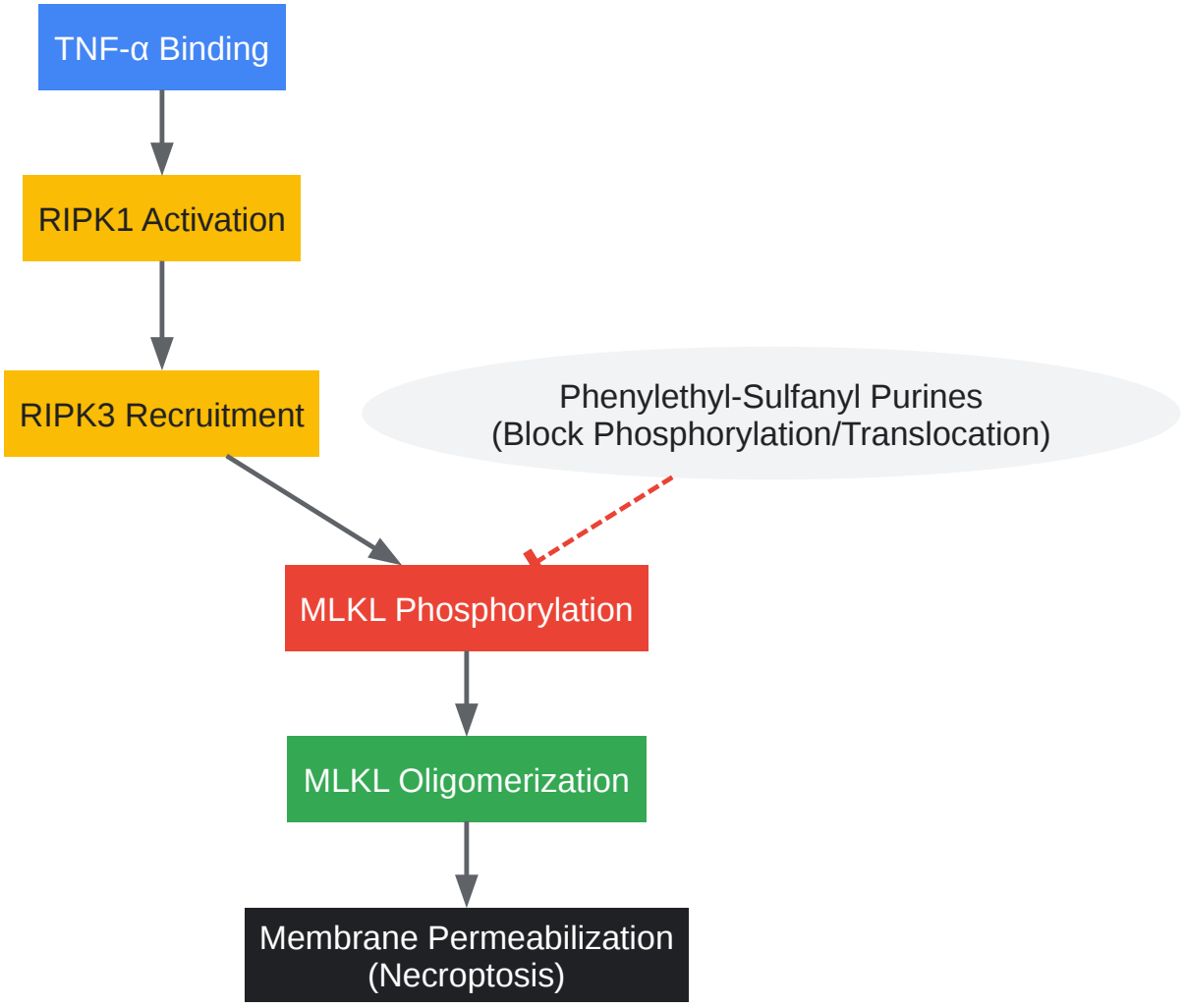
Executive Summary & Mechanistic Grounding

Phenylethyl-sulfanyl purines—specifically derivatives of 8-(2-phenylethylsulfanyl)purine-2,6-dione—represent a highly versatile and privileged chemical scaffold in modern drug discovery. While historically evaluated for their broad-spectrum antiviral properties [3] and as Interleukin-8 (IL-8) receptor antagonists[2], recent high-throughput screening campaigns have successfully repositioned this class of compounds as potent inhibitors of Mixed Lineage Kinase Domain-Like protein (MLKL) [1].

As a Senior Application Scientist, I have observed that the unique geometry of the sulfanyl linkage provides unprecedented access to deep hydrophobic pockets in pseudokinases. In the context of necroptosis (a highly regulated form of inflammatory cell death), MLKL serves as the terminal executioner. Upon phosphorylation by RIPK3, MLKL undergoes a conformational shift,

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oligomerizes, and translocates to the plasma membrane to induce permeabilization. Phenylethyl-sulfanyl purines bind directly to the MLKL pseudokinase domain, locking it in an inactive conformation and halting the necroptotic cascade at its most critical bottleneck.



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Necroptosis signaling cascade and the inhibitory intervention point of phenylethyl-sulfanyl purines.

Structure-Activity Relationship (SAR) Profiling

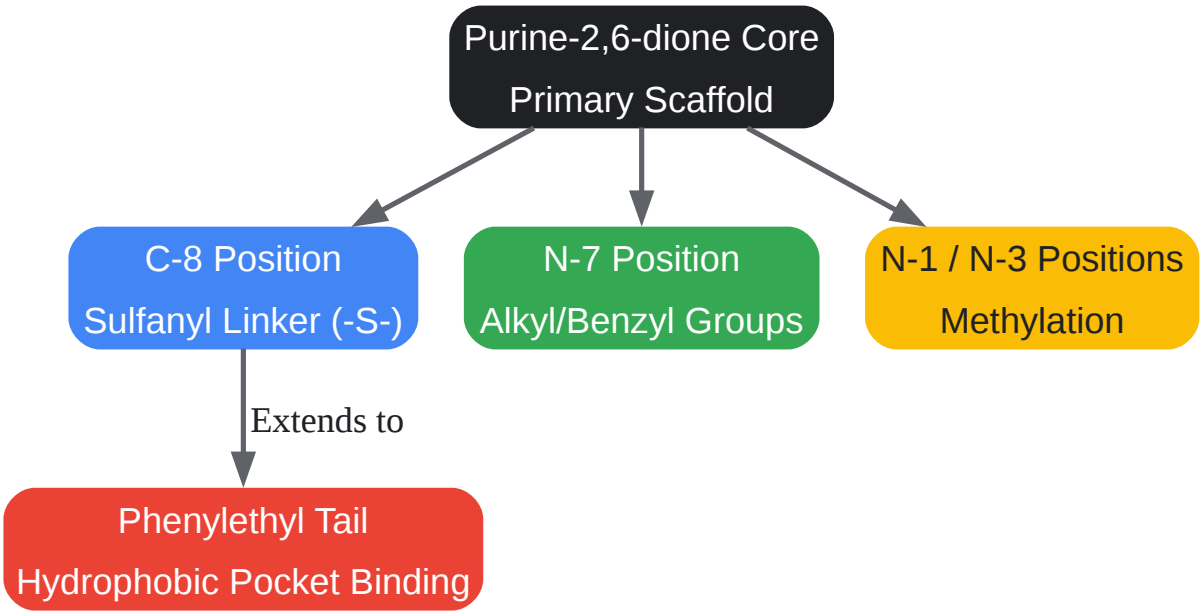
To rationally design or select a phenylethyl-sulfanyl purine for your specific assay, you must understand the causality behind each functional group modification. The SAR of this scaffold is

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driven by the need to balance aqueous solubility with the lipophilicity required to penetrate deep allosteric pockets.

- Purine-2,6-dione Core: Acts as the primary hydrogen-bonding scaffold. It mimics the adenine ring of ATP, anchoring the molecule within the ATP-binding cleft of the target kinase or pseudokinase.
- N-1 and N-3 Positions: Methylation at these sites generally improves cell permeability. Unsubstituted nitrogens here often lead to poor cellular efficacy due to excessive polarity and rapid clearance.
- N-7 Position: Highly tolerant of bulky aliphatic (e.g., pentyl) or benzyl groups. This region projects towards the solvent-exposed channel of the kinase domain. Modifying this group allows researchers to tune pharmacokinetic properties without drastically altering the primary binding affinity.
- C-8 Sulfanyl Linker (-S-): Critical for molecular flexibility. The sulfur atom provides a ~100° bond angle, acting as a flexible hinge that allows the attached tail to adopt a non-planar conformation relative to the rigid purine core.
- Phenylethyl Tail: The two-carbon (ethyl) chain is the optimal length. It precisely positions the terminal phenyl ring into a deep, hydrophobic allosteric pocket adjacent to the ATP-binding site. Shortening this to a benzyl group or extending it to a propyl group causes steric clashes or a loss of van der Waals interactions, resulting in a 10- to 50-fold drop in potency.

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Structural components and modification sites for the SAR of phenylethyl-sulfanyl purines.

Comparative Efficacy Analysis

When evaluating phenylethyl-sulfanyl purines against alternative inhibitors, it is crucial to look at both biochemical affinity and cellular efficacy. The table below compares a representative lead purine derivative against standard alternatives used in necroptosis and inflammation research.

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Compound / Scaffold	Primary Target	IC50 (Biochemical)	Cellular EC50 (Necroptosis)	Key Advantage / Disadvantage
3-methyl-7-pentyl-8-(2-phenylethylsulfanyl)purine-2,6-dione	MLKL / IL-8	~3.3 - 4.1 μM [2]	~1.5 μM	Advantage: Dual-action potential; excellent cell permeability. Disadvantage: Moderate potency compared to covalent binders.
Necrosulfonamide (NSA)	MLKL	N/A (Covalent)	~0.2 μM	Advantage: Highly potent and specific for human MLKL. Disadvantage: Covalent mechanism limits in vivo translation; inactive in murine models.
GW806742X	MLKL / RIPK1	~0.1 μM	~0.5 μM	Advantage: Strong ATP-competitive binder. Disadvantage: Significant off-target kinase activity (e.g., VEGFR2).
Danirixin	CXCR2 (IL-8 Receptor)	~15 nM	N/A	Advantage: Highly specific for IL-8 driven chemotaxis.

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	Disadvantage: No activity against necroptosis pathways.

Self-Validating Experimental Protocol: Cellular Necroptosis Assay

To objectively evaluate the efficacy of phenylethyl-sulfanyl purines, you must utilize an assay that strictly isolates the necroptotic pathway from apoptosis.

Objective: Quantify the anti-necroptotic efficacy (IC50) of purine derivatives. Causality & Design Logic: We use a combination of TNF-α (T), a Smac mimetic (S), and z-VAD-fmk (Z). TNF-α initiates death receptor signaling. The Smac mimetic degrades cIAPs to prevent NF-κB survival signaling. Crucially, z-VAD-fmk (a pan-caspase inhibitor) is included to block Caspase-8. This prevents the cell from undergoing apoptosis and forces it to default to RIPK3/MLKL-dependent necroptosis. This self-validating setup ensures that any observed cell survival is strictly due to MLKL inhibition by the purine compound, eliminating false positives from anti-apoptotic off-target effects.

Step-by-Step Methodology:

- Cell Seeding: Seed HT-29 cells (human colorectal adenocarcinoma) at a density of 10,000 cells/well in a white, opaque-bottom 96-well plate. Incubate overnight at 37°C, 5% CO2.
- Compound Pre-treatment: Prepare a 10-point dose-response curve of the phenylethyl-sulfanyl purine (0.1 nM to 10 μM) in DMSO. Add to the cells and pre-incubate for 1 hour.
    - Reasoning: This allows the compound to fully equilibrate and occupy the intracellular MLKL pseudokinase domain before the external death signal is triggered.
- Pathway Induction (TSZ): Add the necroptosis-inducing cocktail to all wells (except negative controls): TNF-α (20 ng/mL), Smac mimetic (100 nM), and z-VAD-fmk (20 μM).
- Incubation: Incubate the plates for 24 hours at 37°C.

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- Viability Readout: Add 100 µL of CellTiter-Glo® reagent to each well. Shake for 2 minutes to induce cell lysis, then incubate at room temperature for 10 minutes.
    - Reasoning: ATP depletion is a direct, quantifiable consequence of MLKL-driven membrane permeabilization. Luminescence is directly proportional to the number of viable cells.
- Data Analysis: Read luminescence on a microplate reader. Normalize the data to DMSO-treated cells (100% viability) and TSZ-only treated cells (0% viability). Fit the data using a 4-parameter logistic non-linear regression model to determine the IC50.

References

- US11666577B2 - MLKL inhibitors - Google Patents Source: Google Patents URL
- BindingDB PrimarySearch_ki (Sanford-Burnham Center for Chemical Genomics)
- Source: PubMed Central (PMC)

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